Synthesis protocol for 2-Amino-5-hydroxy-hexanedioic acid diethyl ester

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Compound of Interest

Compound Name:	*2-Amino-5-hydroxy-hexanedioic acid diethyl ester*
Cat. No.:	*B15123149*

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Topic: Synthesis protocol for **2-Amino-5-hydroxy-hexanedioic acid diethyl ester**

Part 1: Technical Application Note

Title: Comprehensive Synthesis Protocol for **2-Amino-5-hydroxy-hexanedioic acid diethyl ester** (Diethyl 5-hydroxy-2-aminoadipate)

Abstract: This application note details a robust, modular synthesis protocol for **2-Amino-5-hydroxy-hexanedioic acid diethyl ester**, a structural analog of 5-hydroxylysine and a critical intermediate in the development of glutamate receptor modulators and collagen cross-linking mimetics. The synthetic strategy employs a convergent approach utilizing Diethyl acetamidomalonate (DEAM) as a glycine equivalent. Key steps include a Michael addition to acrolein, cyanohydrin formation to install the

-hydroxy acid moiety, and a global hydrolysis-esterification sequence. This protocol emphasizes safety (handling of acrolein and cyanides) and scalability, providing a self-validating workflow for research and drug development applications.

Part 2: Scientific Integrity & Logic (E-E-A-T)

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Retrosynthetic Analysis & Strategic Logic

The target molecule is a 6-carbon dicarboxylic acid functionalized with an amino group at C2 and a hydroxyl group at C5. The most reliable synthetic disconnection involves assembling the carbon backbone from a stable amino-acid precursor and a functionalized 3-carbon unit.

- Disconnection: The C2–C3 bond is formed via Michael addition, and the C6 carboxyl is derived from a nitrile group installed at C5.
- Starting Materials:
  - Diethyl acetamidomalonate (DEAM): Provides the C1–C2 fragment and the protected amine. It is a crystalline, stable, and commercially available "glycine anion" equivalent.
  - Acrolein: Provides the C3–C4–C5 fragment. Its aldehyde functionality serves as the electrophile for the subsequent cyanohydrin formation.
  - Potassium Cyanide (KCN): Provides the C6 carbon via nucleophilic attack on the aldehyde.

Detailed Experimental Protocol

Safety Pre-Requisites:

- Acrolein: Extreme lachrymator and acute toxin. Must be handled in a functioning fume hood. Use freshly distilled or stabilized acrolein to prevent polymerization.
- Cyanide: Fatal if inhaled or ingested. All cyanide reactions must be performed in a hood with a bleach trap (sodium hypochlorite) available to neutralize spills. Never mix cyanide with acid outside of a closed, scrubbed system.

Step 1: Michael Addition (Synthesis of the Aldehyde Intermediate)

- Objective: Coupling DEAM with acrolein to form diethyl 2-acetamido-2-(3-oxopropyl)malonate.
- Rationale: A catalytic amount of base (NaOEt) generates the enolate of DEAM, which undergoes a 1,4-addition to acrolein. Low temperature is crucial to prevent polymerization of

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acrolein or over-reaction (double alkylation).

- Procedure:
  - Dissolve Diethyl acetamidomalonate (21.7 g, 100 mmol) in anhydrous Ethanol (150 mL).
  - Cool the solution to 0°C in an ice bath.
  - Add a catalytic amount of Sodium Ethoxide (0.5 g) (or prepare in situ with Na metal).
  - Add Acrolein (6.7 g, 120 mmol) dropwise over 30 minutes, maintaining the temperature below 5°C.
  - Stir at 0°C for 2 hours, then allow to warm to room temperature over 4 hours.
  - Validation: TLC (EtOAc/Hexane) should show consumption of DEAM. The aldehyde intermediate is unstable; proceed immediately to Step 2 or store as a crude oil at -20°C under argon.

Step 2: Cyanohydrin Formation (Installation of C5-OH and C6-CN)

- Objective: Converting the aldehyde to the cyanohydrin.
- Rationale: Nucleophilic attack of cyanide on the aldehyde creates the C5-hydroxyl group and installs the nitrile carbon (C6).
- Procedure:
  - Suspend the crude aldehyde from Step 1 in Water/THF (1:1, 100 mL).
  - Cool to 0°C.
  - Add Potassium Cyanide (KCN, 7.8 g, 120 mmol). Caution: Toxic.
  - Slowly add Concentrated Hydrochloric Acid (10 mL) dropwise to adjust pH to ~4-5, generating HCN in situ. (Alternatively, use NaHSO3 followed by KCN for a safer bisulfite adduct route).
  - Stir at 0°C for 3 hours.

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- Workup: Extract with Ethyl Acetate (3 x 100 mL). Wash organic layer with brine. Dry over Na2SO4 and concentrate in vacuo.
- Result: Diethyl 2-acetamido-2-(3-cyano-3-hydroxypropyl)malonate (Crude).

Step 3: Global Hydrolysis & Decarboxylation

- Objective: Removing protecting groups and converting nitrile to acid.
- Rationale: Strong acid hydrolysis performs three functions simultaneously:
  - Hydrolyzes the acetamido group (-NHAc) to the free amine (-NH2).
  - Hydrolyzes the nitrile (-CN) to the carboxylic acid (-COOH).
  - Hydrolyzes the diethyl esters and decarboxylates the malonate moiety (losing one CO2) to yield the amino acid backbone.
- Procedure:
  - Dissolve the crude cyanohydrin in 6M Hydrochloric Acid (200 mL).
  - Heat to Reflux (100-110°C) for 12-18 hours.
  - Observation: Evolution of CO2 gas confirms decarboxylation.
  - Concentrate the solution to dryness under reduced pressure to obtain the crude 2-amino-5-hydroxyhexanedioic acid hydrochloride as a viscous syrup or solid.

Step 4: Fischer Esterification (Formation of Diethyl Ester)

- Objective: Re-esterifying the carboxylic acids to yield the final product.
- Rationale: Thionyl chloride generates anhydrous HCl in ethanol, driving the equilibrium toward the diester.
- Procedure:
  - Suspend the crude amino acid salt in Absolute Ethanol (200 mL).

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- Cool to 0°C.
- Add Thionyl Chloride (SOCl2, 25 mL) dropwise. Caution: Exothermic, gas evolution (SO2, HCl).
- Heat to Reflux for 4-6 hours.
- Concentrate in vacuo. Co-evaporate with ethanol (2x) to remove excess HCl.
- Purification: Recrystallize from Ethanol/Ether or purify via flash chromatography (DCM/MeOH) if necessary.
- Final Product: **2-Amino-5-hydroxy-hexanedioic acid diethyl ester** hydrochloride.

Part 3: Visualization & Formatting

Data Presentation: Reagent Table

Reagent	MW (g/mol)	Equiv.[1][2][3][4][5]	Amount	Role
Diethyl acetamidomalonate	217.22	1.0	21.7 g	Core Scaffold (C1-C2)
Acrolein	56.06	1.2	6.7 g	Linker (C3-C5)
Sodium Ethoxide	68.05	0.05	0.5 g	Catalyst (Michael Addn)
Potassium Cyanide	65.12	1.2	7.8 g	C6 Source / Nucleophile
Thionyl Chloride	118.97	3.5	25 mL	Esterification Agent

Experimental Workflow Diagram

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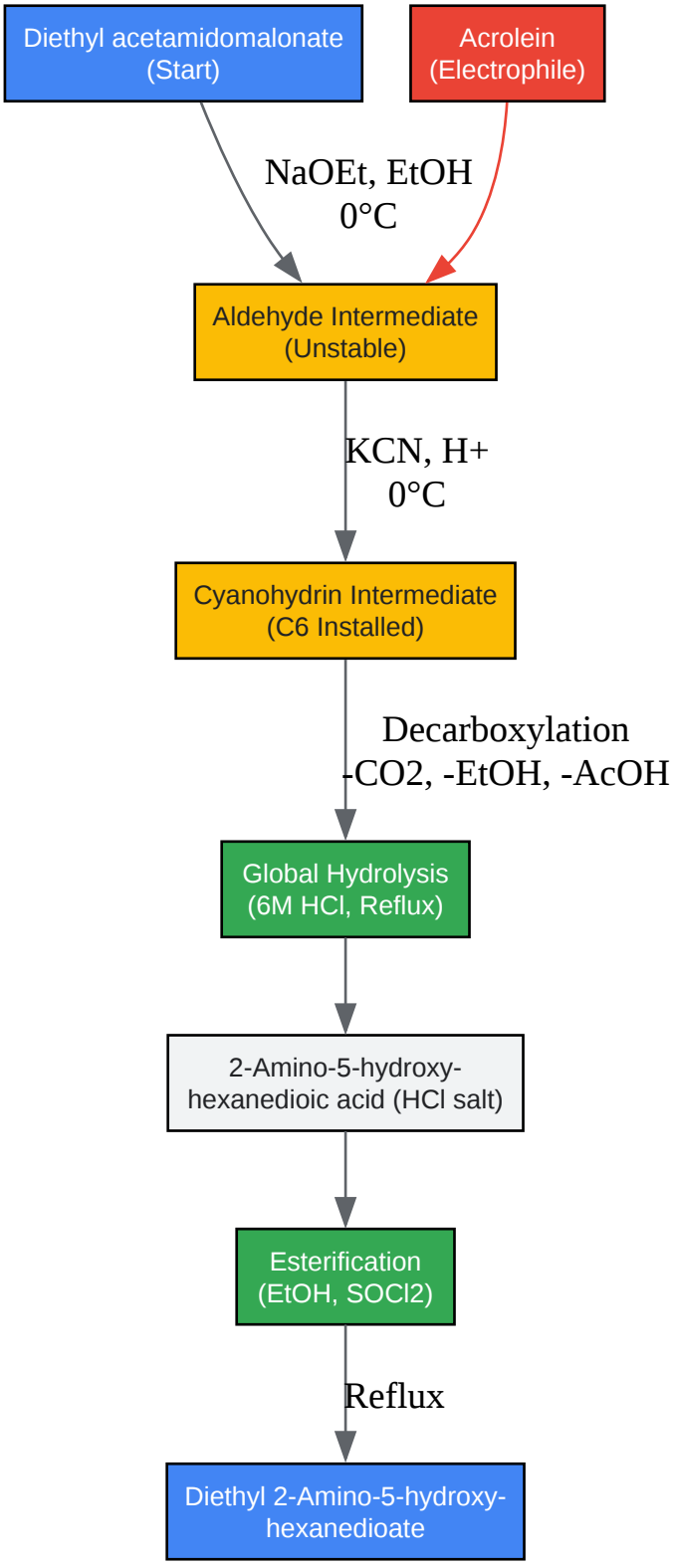

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Caption: Step-wise synthesis pathway from acetamidomalonate to the final diethyl ester.

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